4'-Chloro-3'-methyl-2,2,2-trifluoroacetophenone structure elucidation

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Compound of Interest

Compound Name:	*4'-Chloro-3'-methyl-2,2,2-trifluoroacetophenone*
CAS No.:	*286017-71-8*
Cat. No.:	*B1302660*

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An In-depth Technical Guide to the Structure Elucidation of **4'-Chloro-3'-methyl-2,2,2-trifluoroacetophenone**

Introduction

4'-Chloro-3'-methyl-2,2,2-trifluoroacetophenone is an aromatic ketone featuring a trifluoromethyl group and a substituted phenyl ring. Such halogenated and trifluoromethylated compounds are of significant interest in medicinal chemistry and materials science due to the unique physicochemical properties imparted by the fluorine and chlorine atoms, including altered metabolic stability, lipophilicity, and binding affinities.[1] Given its potential as a synthetic building block, the unambiguous determination of its chemical structure is paramount.[2] This guide provides a comprehensive, multi-technique approach to the structural elucidation of this compound, emphasizing the synergy between different analytical methods to create a self-validating system of proof.

Predicted Physicochemical Properties

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A foundational step in structure elucidation is to predict the basic properties from the proposed structure. This allows for an initial check against experimental data.

Property	Value	Source
IUPAC Name	1-(4-chloro-3-methylphenyl)-2,2,2-trifluoroethan-1-one	-
Molecular Formula	$C_9H_6ClF_3O$	[3]
Molecular Weight	222.59 g/mol	[3]
Monoisotopic Mass	222.0086 g/mol	-

Core Methodologies for Structure Elucidation

The confirmation of **4'-Chloro-3'-methyl-2,2,2-trifluoroacetophenone**'s structure relies on a logical workflow that integrates data from multiple spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and together they offer a definitive confirmation.

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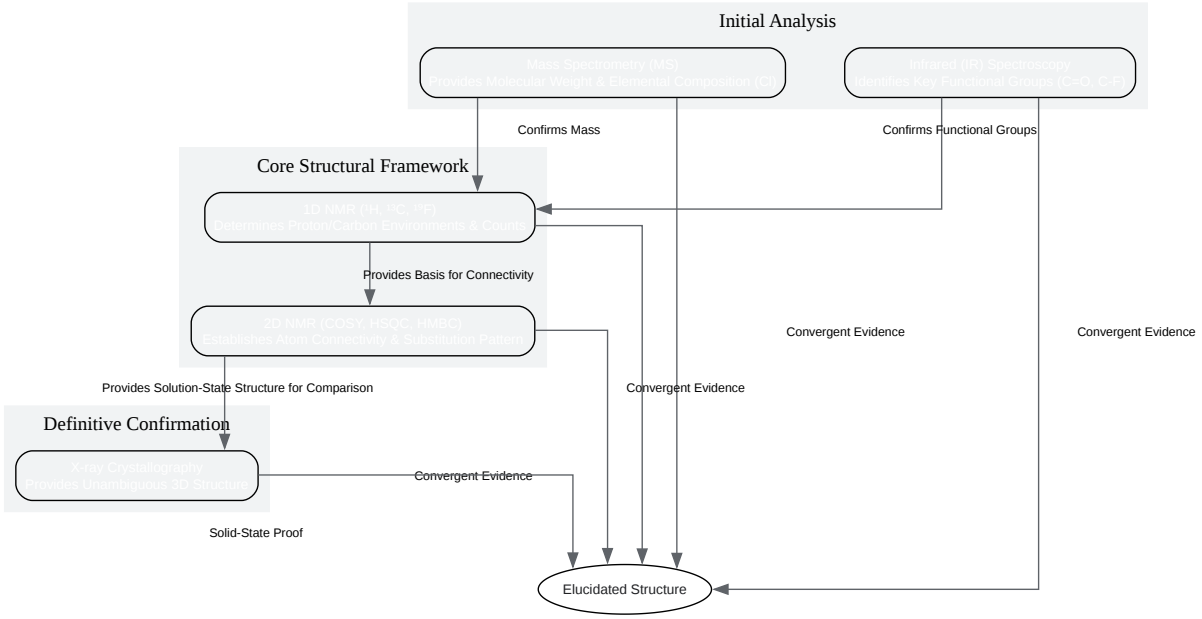

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Caption: Workflow for the structure elucidation of **4'-Chloro-3'-methyl-2,2,2-trifluoroacetophenone**.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and, crucially in this case, evidence for the presence of a chlorine atom.

Expected Data:

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- Molecular Ion (M^+): The mass spectrum should exhibit a molecular ion peak at m/z ≈ 222.
- Isotopic Pattern: A key feature will be the presence of an M+2 peak at m/z ≈ 224. Due to the natural abundance of chlorine isotopes (^{35}Cl ≈ 75%, ^{37}Cl ≈ 25%), the ratio of the M^+ to the M+2 peak should be approximately 3:1.[4][5] This is a definitive indicator of a single chlorine atom in the molecule.
- Key Fragmentation: The high stability of the benzoyl cation means the base peak is often not the molecular ion. A prominent fragment is expected at m/z = 153, corresponding to the $[M - CF_3]^+$ ion. Another significant fragmentation pathway is the loss of the methyl group, although the acylium ion resulting from the cleavage of the C-C bond between the carbonyl and the CF3 group is generally more favorable.

Ion Fragment	Expected m/z	Interpretation
$[C_9H_6{}^{35}ClF_3O]^+$	222	Molecular Ion (M^+)
$[C_9H_6{}^{37}ClF_3O]^+$	224	Isotopic Peak (M+2)
$[C_8H_6{}^{35}ClO]^+$	153	Loss of $\cdot CF_3$
$[C_7H_5O]^+$	105	A common fragment in acetophenones, though less likely to be the base peak here.[6]
$[CF_3]^+$	69	Trifluoromethyl cation

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. The electron-withdrawing nature of the trifluoromethyl group is expected to shift the carbonyl absorption to a higher wavenumber compared to a standard acetophenone.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- Ensure the ATR crystal (typically diamond) is clean by wiping it with a solvent like isopropanol and taking a background spectrum.

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- Place a small amount of the solid or liquid sample directly onto the crystal.
- Apply pressure using the anvil to ensure good contact.
- Collect the spectrum, typically over a range of 4000-400 cm^{-1}.

Expected Absorption Bands:

Wavenumber (cm^{-1})	Vibration Type	Significance
~3100-3000	Aromatic C-H stretch	Confirms the presence of the phenyl ring.
~1720	C=O stretch	The strong electron-withdrawing effect of the CF_3 group increases the frequency of the carbonyl stretch. For comparison, the C=O stretch in 2,2,2-trifluoroacetophenone is observed around 1724 cm^{-1}. [7]
~1600, ~1480	C=C aromatic ring stretches	Characteristic of the benzene ring.
~1300-1100	C-F stretches	Strong, characteristic absorptions confirming the trifluoromethyl group.
~800-700	C-Cl stretch	Confirms the presence of the chloro substituent.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the detailed carbon-hydrogen framework and substitution pattern. A combination of 1D (^1H, ^{13}C, ^{19}F) and 2D experiments is required for unambiguous assignment.

^1H NMR Spectroscopy

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This spectrum reveals the number of different proton environments and their neighboring protons. For **4'-Chloro-3'-methyl-2,2,2-trifluoroacetophenone**, three distinct signals are expected in the aromatic region, plus one for the methyl group.

Predicted ^{1}H NMR Data (in $CDCl_3$):

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~7.8-8.0	d	1H	H-2'	This proton is ortho to the electron-withdrawing acetyl group and will be the most deshielded aromatic proton. It will appear as a doublet due to coupling with H-6'.
~7.6-7.7	dd	1H	H-6'	This proton is ortho to the chloro group and meta to the acetyl group. It will be split into a doublet of doublets by H-2' and H-5'.
~7.4-7.5	d	1H	H-5'	This proton is ortho to the methyl group and meta to the chloro group. It will appear as a doublet due to coupling with H-6'.
~2.4	s	3H	$-CH_3$	The methyl group protons are a singlet as

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	they have no adjacent protons. Its chemical shift is typical for an aryl methyl group.[8]

^{13}C NMR Spectroscopy

This spectrum shows the number of unique carbon environments. The presence of the highly electronegative fluorine atoms will cause the trifluoromethyl carbon to appear as a quartet due to ^{1}J-CF coupling and the carbonyl carbon as a quartet due to ^{2}J-CF coupling.

Predicted ^{13}C NMR Data (in $CDCl_3$):

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Chemical Shift (δ, ppm)	Assignment	Rationale
~180-185 (q)	C=O	The carbonyl carbon is deshielded and coupled to the three fluorine atoms.
~140-145	C-3'	Aromatic carbon attached to the methyl group.
~135-140	C-4'	Aromatic carbon attached to the chlorine atom.
~130-135	C-1'	Quaternary aromatic carbon attached to the acetyl group.
~128-132	C-2', C-5', C-6'	Aromatic CH carbons, with specific shifts influenced by their substituents.
~117 (q, ^1J-CF ≈ 290 Hz)	$-CF_3$	The trifluoromethyl carbon is strongly coupled to the three fluorine atoms, resulting in a characteristic quartet with a large coupling constant.
~20	$-CH_3$	The methyl carbon signal appears in the typical aliphatic region.

Advanced 2D NMR for Definitive Connectivity

To irrefutably establish the 1,2,4-substitution pattern on the aromatic ring, 2D NMR experiments are essential.

Experimental Protocol: 2D NMR Suite

- Dissolve a concentrated sample (10-20 mg) in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Acquire a standard ^1H spectrum.

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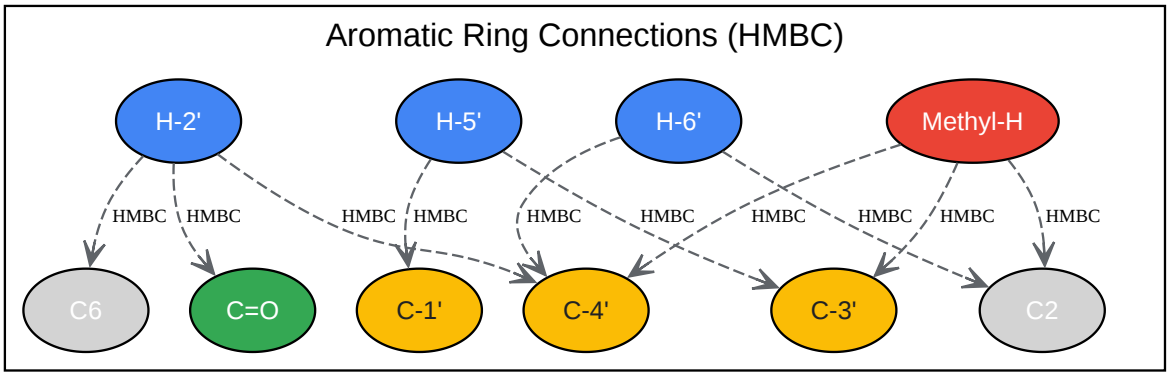
- Acquire a $^{13}C\{^{1}H\}$ spectrum.
- Acquire a COSY (Correlation Spectroscopy) spectrum to identify ^{1}H-^{1}H spin systems.
- Acquire an HSQC (Heteronuclear Single Quantum Coherence) spectrum to correlate directly bonded ^{1}H and ^{13}C atoms.
- Acquire an HMBC (Heteronuclear Multiple Bond Correlation) spectrum to identify long-range (2-3 bond) correlations between ^{1}H and ^{13}C atoms. This is the key experiment for connecting the fragments.



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Caption: Key HMBC correlations to confirm the substitution pattern.

Logic of HMBC Interpretation:

- The protons of the methyl group (~2.4 ppm) will show correlations to C-2', C-3', and C-4', confirming its position next to C-3' and C-4'.
- The most downfield aromatic proton, H-2' (~7.8-8.0 ppm), will show correlations to the carbonyl carbon (C=O), C-4', and C-6'. The correlation to the carbonyl carbon is critical for assigning it as H-2'.
- H-5' will show correlations to C-1' and C-3'. This confirms its position adjacent to the methyl-bearing carbon and the chloro-bearing carbon.

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- These correlations, when mapped out, allow for only one possible arrangement of substituents on the ring, thus validating the proposed structure.

X-ray Crystallography

While the combination of MS and NMR provides overwhelming evidence for the structure in solution, single-crystal X-ray crystallography offers the ultimate, unambiguous proof of the molecular structure and connectivity in the solid state.

Experimental Protocol: Crystal Growth and Data Collection

- Crystallization: The compound must be crystallized to produce a single, high-quality crystal. A common method is slow evaporation from a suitable solvent or solvent system (e.g., hexane/ethyl acetate).[9]
- Mounting: A suitable crystal (typically <0.5 mm) is selected and mounted on a goniometer head.
- Data Collection: The crystal is placed in a stream of cold nitrogen (~100 K) and irradiated with a monochromatic X-ray beam. A detector collects the diffraction pattern as the crystal is rotated.
- Structure Solution and Refinement: The diffraction data is processed to determine the unit cell dimensions and the electron density map, from which the positions of the atoms are determined and refined.[10]

The resulting 3D model would definitively confirm the atomic connectivity, including the relative positions of the chloro, methyl, and trifluoroacetyl groups on the phenyl ring.

Conclusion

The structural elucidation of **4'-Chloro-3'-methyl-2,2,2-trifluoroacetophenone** is a systematic process. Mass spectrometry confirms the molecular formula and the presence of chlorine. IR spectroscopy identifies the key functional groups. A comprehensive suite of 1D and 2D NMR experiments establishes the precise connectivity of the carbon-hydrogen framework and the substitution pattern on the aromatic ring. Finally, X-ray crystallography can provide absolute

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confirmation of the structure. This multi-faceted, self-validating approach ensures the highest degree of scientific integrity and trustworthiness in the final structural assignment.

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